

GHS Hazard Classification of (4-(Aminomethyl)phenyl)methanol): A Technical Guide

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Compound of Interest

Compound Name: (4-(Aminomethyl)phenyl)methanol

Cat. No.: B020502

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals hazard classification for **(4-(Aminomethyl)phenyl)methanol** (CAS No: 39895-56-2). It is intended for an audience of researchers, scientists, and drug development professionals who may handle this compound. This document details the available toxicological data, outlines the standard experimental protocols used to determine these classifications, and discusses the potential mechanisms of toxicity. All quantitative data is summarized in structured tables, and key experimental workflows are visualized using diagrams.

Introduction

(4-(Aminomethyl)phenyl)methanol, also known as 4-(aminomethyl)benzyl alcohol, is a chemical intermediate with applications in pharmaceutical synthesis and materials science. Due to its reactive functional groups—a primary amine and a primary alcohol on a benzene ring—a thorough understanding of its hazard profile is crucial for safe handling and risk assessment in a laboratory and industrial setting. This guide synthesizes the current understanding of its GHS hazard classification.

GHS Hazard Classification

Based on available data from various chemical suppliers and databases, **(4-(Aminomethyl)phenyl)methanol** is classified under the GHS with the following hazard statements and categories.^{[1][2][3]}

Table 1: GHS Hazard Classification Summary for **(4-(Aminomethyl)phenyl)methanol**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled	
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage	
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage	

Note: The GHS pictograms for "Warning" (exclamation mark) and "Danger" (corrosion) are applicable.

Toxicological Data and Experimental Protocols

The GHS classifications are derived from toxicological studies, which are typically conducted following standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific experimental results for **(4-(Aminomethyl)phenyl)methanol** are not publicly available in detail, the following sections describe the standard methodologies for the assigned hazard categories.

Acute Toxicity

The classification of **(4-(Aminomethyl)phenyl)methanol** as harmful by oral, dermal, and inhalation routes suggests that exposure above certain concentrations can be lethal. These classifications are typically based on acute toxicity studies in animal models.

Table 2: Acute Toxicity Data (Illustrative based on GHS Category 4 Classification)

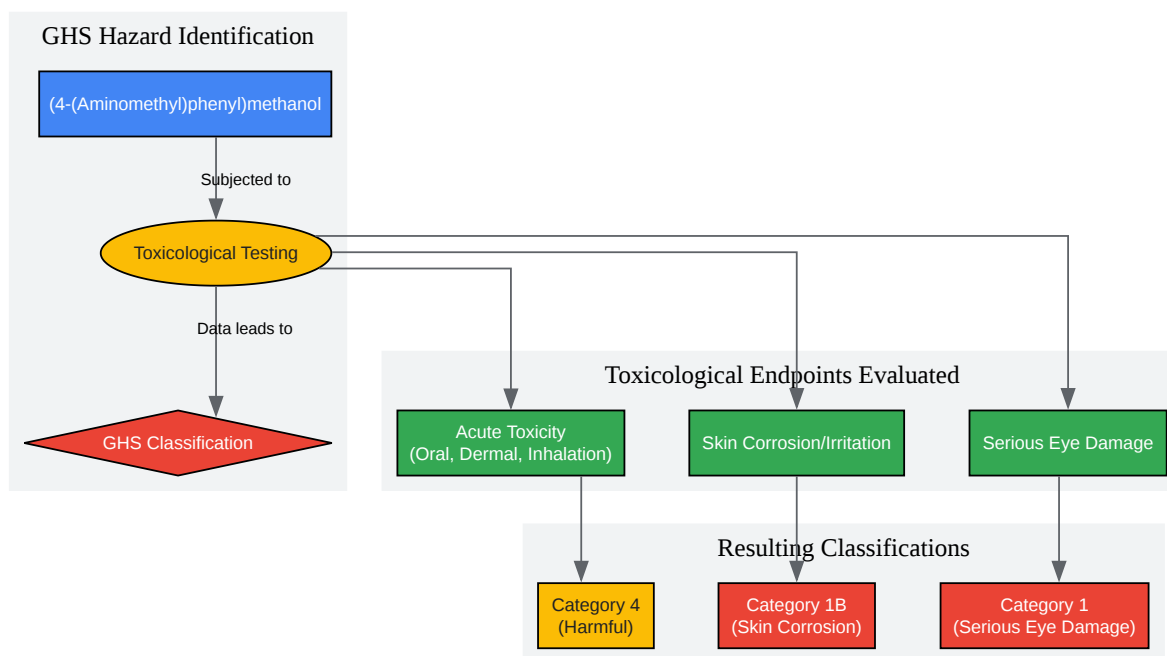
Endpoint	Species	Route	Value (LD50/LC50)	GHS Category
LD50	Rat	Oral	300 - 2000 mg/kg	4
LD50	Rat/Rabbit	Dermal	1000 - 2000 mg/kg	4
LC50	Rat	Inhalation (Vapours)	10 - 20 mg/L (4h)	4

Note: The values in this table are representative ranges for GHS Category 4 and are not specific experimental data for **(4-(Aminomethyl)phenyl)methanol**.

The Acute Toxic Class Method is a stepwise procedure using a small number of animals to estimate the acute oral toxicity of a substance.

- Animal Model: Typically, female rats are used.
- Dosing: A starting dose (e.g., 300 mg/kg) is administered to a group of three fasted animals by oral gavage.
- Observation: Animals are observed for signs of toxicity and mortality over a 14-day period.
- Stepwise Procedure: Depending on the outcome (mortality or survival), the dose is increased or decreased for the next group of animals. The procedure is stopped when a dose that causes mortality is identified or when the highest dose level (2000 mg/kg) does not cause mortality.

- Classification: The GHS category is determined based on the dose at which mortality is observed.



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Caption: Logical workflow for GHS hazard classification.

Skin Corrosion/Irritation

The classification of this compound as causing severe skin burns (Category 1B) indicates that it can cause irreversible damage to the skin. This is a significant hazard requiring stringent safety precautions.

Table 3: Skin Corrosion Data (Illustrative based on GHS Category 1B Classification)

Test Method	Exposure Time	Observation	Result	GHS Category
In vitro (e.g., OECD 431)	3 min to 1 hr	Cell Viability	< 15% after 1 hr	1B
In vivo (e.g., OECD 404)	Up to 4 hr	Corrosive effects (necrosis) observed	Irreversible skin damage	1B

Note: The values in this table are representative thresholds for GHS Category 1B and are not specific experimental data for **(4-(Aminomethyl)phenyl)methanol**.

This in vitro method uses a three-dimensional human skin model to assess the skin corrosion potential of a chemical.

- Test System: A reconstructed human epidermis model, which mimics the properties of human skin, is used.
- Application: The test chemical is applied topically to the surface of the skin tissue.
- Exposure: The tissue is exposed to the chemical for specific time points (e.g., 3 minutes and 1 hour).
- Viability Assessment: After exposure, the tissue is rinsed, and cell viability is determined using a colorimetric assay (e.g., MTT assay).
- Classification: A chemical is classified as corrosive if the cell viability falls below certain thresholds at the specified time points.

Caption: Experimental workflow for OECD 431 skin corrosion test.

Serious Eye Damage/Eye Irritation

The classification for serious eye damage (Category 1) implies that contact with the eyes can cause irreversible damage. This is often a consequence of the same properties that lead to skin corrosion.

Table 4: Serious Eye Damage Data (Illustrative based on GHS Category 1 Classification)

Test Method	Observation	Result	GHS Category
In vitro (e.g., OECD 437 - BCOP)	Corneal opacity and permeability	Significant changes leading to classification	1
In vivo (e.g., OECD 405)	Corneal, iridal, and/or conjunctival effects	Irreversible eye damage observed	1

Note: The information in this table is based on the criteria for GHS Category 1 and does not represent specific experimental data for **(4-(Aminomethyl)phenyl)methanol**.

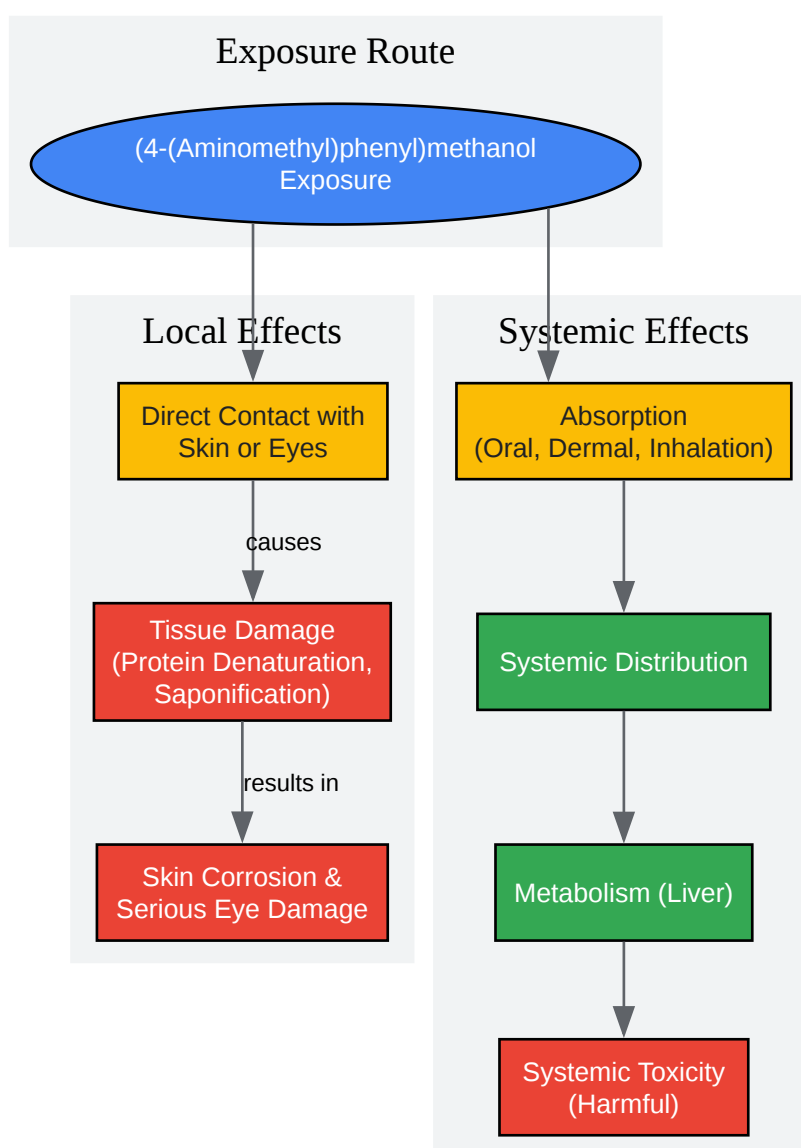
The BCOP test is an in vitro method that uses corneas from bovine eyes to evaluate the potential of a substance to cause serious eye damage.

- Test System: Corneas are isolated from the eyes of slaughtered cattle and mounted in a holder.
- Application: The test chemical is applied to the epithelial surface of the cornea.
- Exposure: The cornea is exposed for a defined period (e.g., 10 minutes).
- Measurement: After exposure, two endpoints are measured:
 - Opacity: The cloudiness of the cornea is measured using an opacitometer.
 - Permeability: The passage of a fluorescent dye through the cornea is measured with a spectrophotometer.
- Classification: An In Vitro Irritancy Score is calculated from the opacity and permeability measurements to predict the potential for serious eye damage.

Potential Mechanisms of Toxicity

While specific mechanistic studies on **(4-(Aminomethyl)phenyl)methanol** are limited, its chemical structure as a benzylamine derivative provides insights into its potential toxicological pathways.

- **Corrosivity:** The primary amine group makes the molecule basic. Concentrated solutions of amines can be corrosive to tissues due to their ability to saponify fats, extract membrane lipids, and denature proteins. This is a likely mechanism for the observed skin and eye damage. Structurally related compounds like benzylamine are also known to be corrosive and irritating to the skin and mucous membranes.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Systemic Toxicity:** The "harmful" classification upon ingestion, skin contact, or inhalation suggests that the molecule can be absorbed into the bloodstream and exert systemic effects. The metabolic pathways for this compound are not well-documented, but it is plausible that it undergoes enzymatic degradation in the liver, similar to other benzylamines.



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Caption: Postulated toxicity pathways for the subject compound.

Conclusion

(4-(Aminomethyl)phenyl)methanol is a hazardous chemical that requires careful handling. Its GHS classification indicates that it is harmful through multiple routes of exposure and can cause severe, irreversible damage to the skin and eyes. Professionals working with this compound should adhere to strict safety protocols, including the use of appropriate personal protective equipment (gloves, eye protection, and respiratory protection where warranted) and working in a well-ventilated area. The information presented in this guide, including the likely experimental basis for its classification, should be used to inform risk assessments and ensure the safety of all personnel.

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